

Disperse Red 311 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse red 311

Cat. No.: B12378036

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Disperse Red 311: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, properties, and analytical methodologies related to the monoazo dye, **Disperse Red 311**. The information is curated for professionals in research, scientific, and drug development fields.

Chemical Identity and Structure

Disperse Red 311 is a synthetic dye characterized by a monoazo linkage. Based on available chemical data, the primary identifier for this compound is CAS number 70729-65-6.

The chemical structure is defined by the IUPAC name: methyl 3-[3-acetamido-4-[(2,4-dinitrophenyl)diazenyl]-N-(3-methoxy-3-oxopropyl)anilino]propanoate.^[1] A SMILES (Simplified Molecular Input Line Entry System) string representing this structure is: N(CCC(OC)=O)C1=CC(NC(C)=O)=C(N=NC2=C(N(=O)=O)C=C(N(=O)=O)C=C2)C=C1.^[2]

Another CAS number, 77907-28-9, is sometimes associated with **Disperse Red 311**.^{[3][4][5][6][7][8][9]} However, the structural and molecular formula information is more consistently and reliably linked to CAS number 70729-65-6.^{[1][2][10][11][12][13][14][15]}

Table 1: Chemical Identifiers for **Disperse Red 311**

Identifier	Value
Primary CAS Number	70729-65-6[1][2][10][11][12][13][14][15]
IUPAC Name	methyl 3-[3-acetamido-4-[(2,4-dinitrophenyl)diazenyl]-N-(3-methoxy-3-oxopropyl)anilino]propanoate[1]
Synonyms	Dispersol Rubine 3B-PC, Disperse Red D-3B[3][16]
Molecular Formula	C22H24N6O9[2][10][11][12]
Molecular Weight	516.46 g/mol [2][10][11][12]
Chemical Class	Monoazo Dye[10]

Physicochemical Properties

Disperse Red 311 is a red, powdery solid.[5] Like other disperse dyes, it is characterized by its low solubility in water but exhibits good solubility in organic solvents such as alcohols and ketones.[5] This property is fundamental to its application in dyeing hydrophobic fibers.

Table 2: Physicochemical Properties of **Disperse Red 311**

Property	Value
Physical Appearance	Red Powder[5][16]
Solubility in Water	Insoluble[5]
Solubility in Organic Solvents	Soluble in alcohols and ketones[5]
Melting Point	Data not available
Boiling Point	Data not available
UV-Vis Absorption Maximum (λ_{max})	Data not available

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Disperse Red 311** are not readily available in the public domain. However, based on established methods for other monoazo disperse dyes, the following generalized protocols can be adapted.

General Synthesis of Azo Disperse Dyes

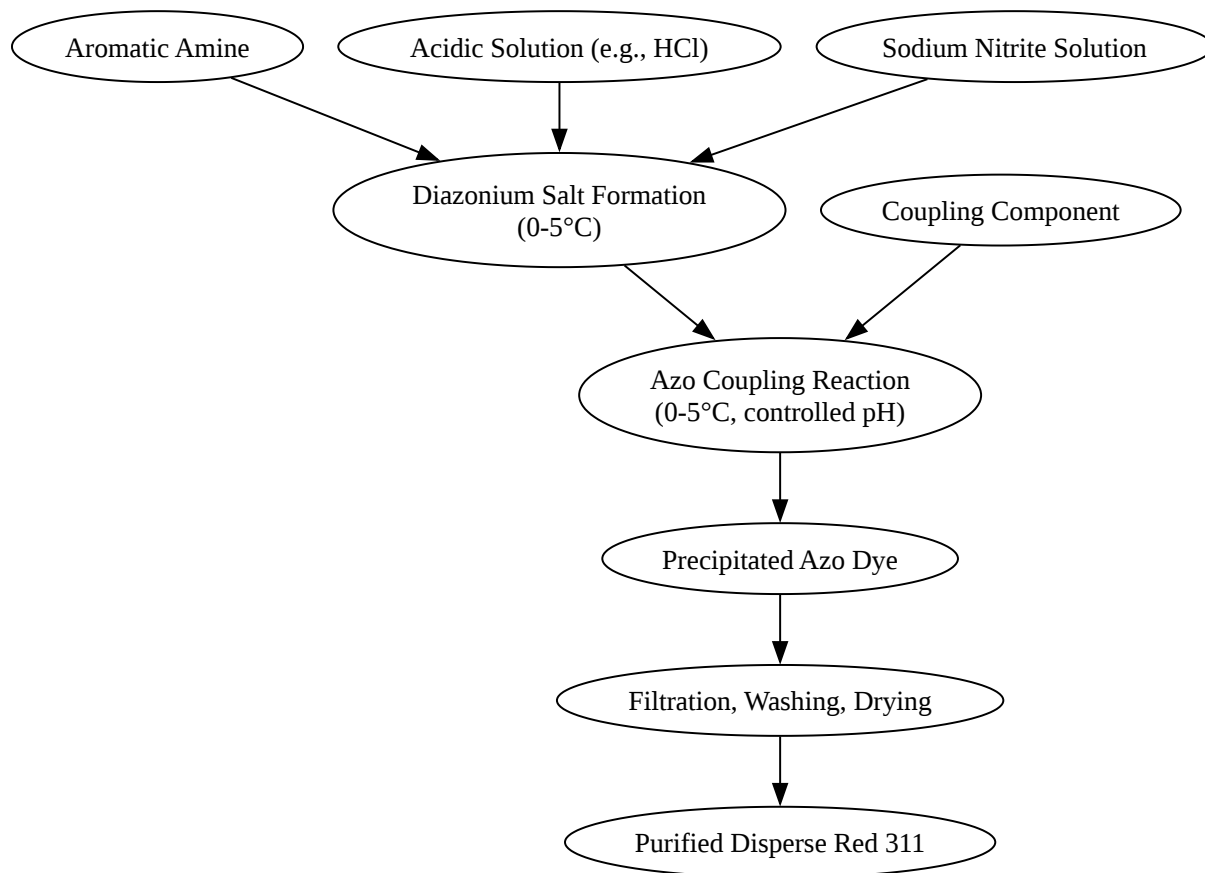
The synthesis of azo disperse dyes typically involves a two-step process: diazotization followed by a coupling reaction.

1. Diazotization of an Aromatic Amine:

- An aromatic amine is dissolved in an acidic solution (e.g., hydrochloric acid) and cooled to 0-5°C in an ice bath.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- A solution of sodium nitrite, also cooled, is added dropwise to the amine solution while maintaining the low temperature to form the diazonium salt.[\[17\]](#)[\[18\]](#)[\[19\]](#) The completion of the diazotization can be checked using starch-iodide paper.

2. Azo Coupling:

- The coupling component (an electron-rich species like a phenol or an aniline derivative) is dissolved in a suitable solvent, often with the addition of a base to facilitate the reaction.[\[18\]](#)
- The cold diazonium salt solution is then slowly added to the coupling component solution, maintaining a low temperature and a specific pH (typically weakly acidic or neutral) to promote the coupling reaction.[\[17\]](#)
- The resulting azo dye precipitates out of the solution and can be collected by filtration, washed, and dried.[\[17\]](#)[\[18\]](#)



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A generalized workflow for the HPLC analysis of disperse dyes.

Applications

Disperse Red 311 is primarily used as a colorant in the following industries:

- Textiles: For dyeing synthetic fibers such as polyester and polyester/cotton blends. [16]*
- Plastics: As a colorant in various plastic materials. [13][14][15]*
- Cosmetics: Used in the formulation of cosmetic products. [13][14][15]

Safety and Toxicology

Specific toxicological data for **Disperse Red 311** is not readily available. However, data from other disperse dyes, particularly azo dyes, can provide some indication of potential hazards. Some disperse dyes have been shown to cause skin sensitization and may have mutagenic or carcinogenic properties. [20] It is therefore recommended to handle **Disperse Red 311** with appropriate safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, and to work in a well-ventilated area. For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) provided by the manufacturer. [21][22]

Signaling Pathways

Currently, there is no information available in the searched literature that describes any specific signaling pathways involving **Disperse Red 311**. Its primary function is as a colorant, and it is not typically studied in the context of biological signaling.

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- To cite this document: BenchChem. [Disperse Red 311 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12378036#disperse-red-311-chemical-structure-and-properties]

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